

## Critical Identification & Safety Profile

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### Compound of Interest

Compound Name: *UBP512*  
CAS No.: *1333112-78-9*  
Cat. No.: *B611533*

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Warning: Do not confuse **UBP512** (the NMDA receptor modulator) with industrial lubricants sharing the "512" suffix. This guide specifically addresses the bioactive research chemical.

Parameter	Technical Specification
Chemical Name	9-iodophenanthrene-3-carboxylic acid
CAS Number	1333112-78-9
Molecular Formula	C <sub>15</sub> H <sub>9</sub> IO <sub>2</sub>
Primary Hazard	Neuroactive Agent (NMDA Receptor Modulator)
Chemical Class	Halogenated Aromatic Carboxylic Acid
Solubility	DMSO (primary), dilute aqueous base

Senior Scientist Insight:

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*"UBP512 is not just a generic organic solid; it is an iodinated phenanthrene derivative. Its halogen content (Iodine) dictates that liquid waste solutions must often be segregated into Halogenated Waste Streams, a critical distinction often missed in standard lab protocols. Furthermore, as a potent modulator of GluN2A/C/D receptors, it must be treated as a neurotoxic hazard to prevent accidental inhalation or ingestion."*

## Pre-Disposal Assessment & Segregation

Before disposal, you must categorize the waste state. Use this matrix to determine the correct waste stream.

Waste State	Composition	Correct Waste Stream	Critical Action
Solid	Pure powder, expired vials	Solid Hazardous Chemical Waste	Double-bag; Label "Toxic/Irritant".
Liquid (Stock)	Dissolved in DMSO	Halogenated Solvent Waste	Do NOT mix with non-halogenated solvents (e.g., Acetone/Ethanol) if your facility separates them.
Liquid (Media)	Dilute in cell media (<1µM)	Aqueous Chemical Waste	Do not pour down drain. Collect in carboys.
Debris	Tips, tubes, gloves	Chemically Contaminated Solid	Segregate from regular trash.

## Detailed Disposal Workflows

## Protocol A: Solid Waste (Powder/Vials)

For expired stock or residual powder.

- Containment: Keep the substance in its original glass vial. Ensure the cap is tight.[1]
- Secondary Packaging: Place the vial inside a clear, sealable plastic bag (Ziploc type) to prevent label deterioration and contain breakage.
- Labeling: Affix a hazardous waste tag.
  - Constituents: "9-iodophenanthrene-3-carboxylic acid (**UBP512**)"[2][3][4]
  - Hazards: Check "Toxic" and "Irritant".
- Disposal: Deposit into the Solid Chemical Waste Drum (usually yellow or black barrel, depending on facility color codes) destined for High-Temperature Incineration.

## Protocol B: Liquid Waste (Stock Solutions in DMSO)

For leftover experimental stocks.

- Segregation: Because **UBP512** contains Iodine, it technically renders the solvent mixture "Halogenated."
- Collection: Pour the DMSO solution into the Halogenated Organic Solvent carboy.
  - Note: If your facility does not distinguish between halogenated/non-halogenated, use the general Organic Solvent waste container.
- Rinsing: Triple-rinse the empty vial with a small volume of DMSO or Ethanol. Add the rinsate to the waste carboy.
- Vial Disposal: Defaced triple-rinsed vials can be discarded in the glass sharps container (unless facility rules require all chemical vials to go to solid waste).

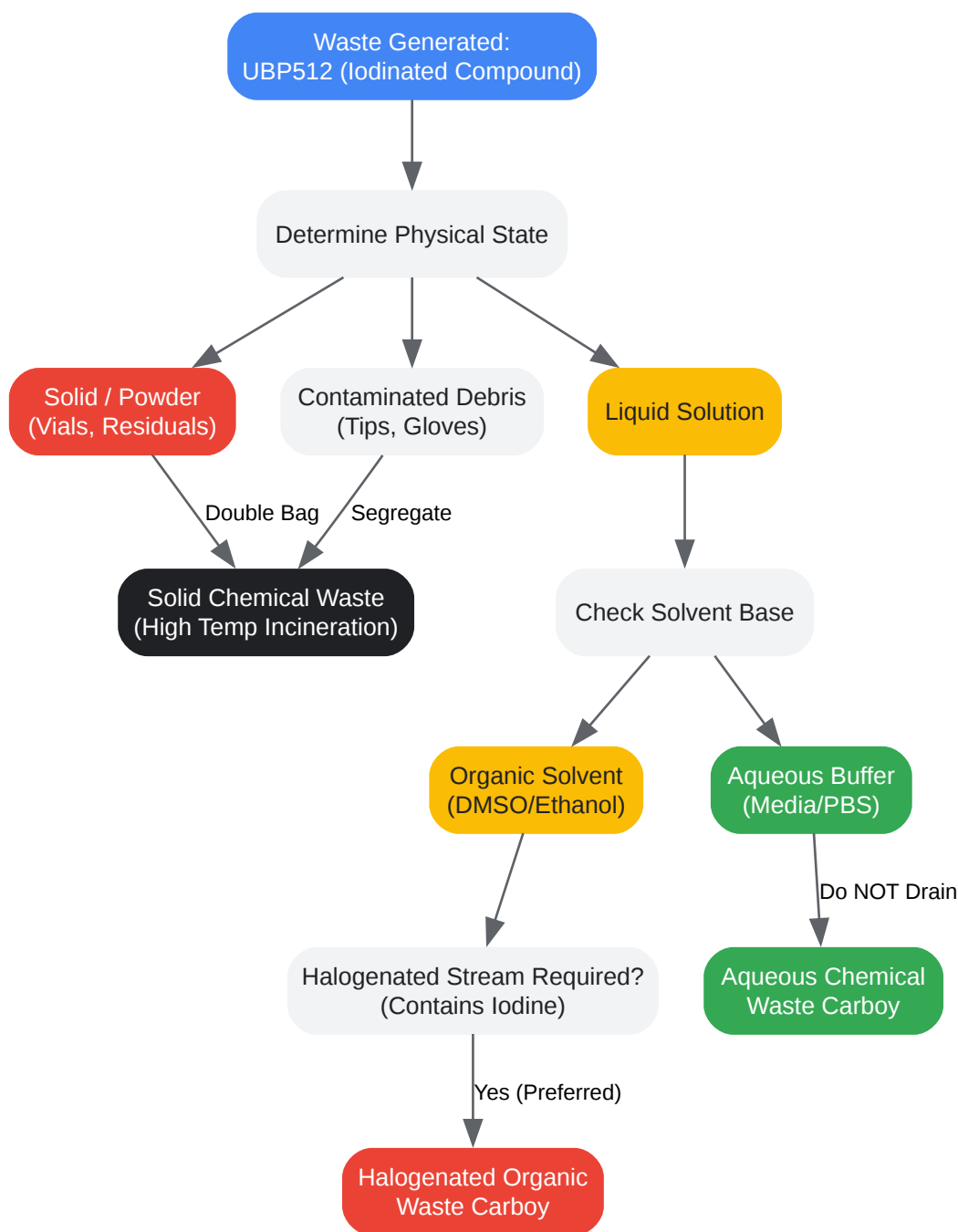
## Protocol C: Spill Management (Accidental Release)

Self-Validating Safety Loop: If you can smell the solvent, your ventilation is insufficient.

- Evacuate & Ventilate: If a powder spill occurs, clear the immediate area to let dust settle.
- PPE Upgrade: Wear double nitrile gloves, lab coat, and safety goggles. Use a N95/P100 respirator if cleaning powder outside a fume hood.
- Containment:
  - Liquid: Cover with absorbent pads.
  - Solid: Cover with wet paper towels (dampened with water) to prevent dust generation. Do not dry sweep.<sup>[5][6]</sup>
- Cleanup: Wipe the area from the outside in. Place all contaminated materials into a "Hazardous Waste" bag.
- Decontamination: Wash the surface with a 10% ethanol solution, followed by soap and water.

## Decision Logic Visualization

The following diagram illustrates the decision process for **UBP512** disposal, ensuring compliance with halogenated waste requirements.



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Caption: Decision matrix for **UB512** disposal highlighting the critical "Halogenated" pathway due to the Iodine atom in the molecular structure.

## References

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## Sources

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